

I-Atabrine dihydrochloride antibacterial assay protocol

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Compound Focus: I-Atabrine dihydrochloride

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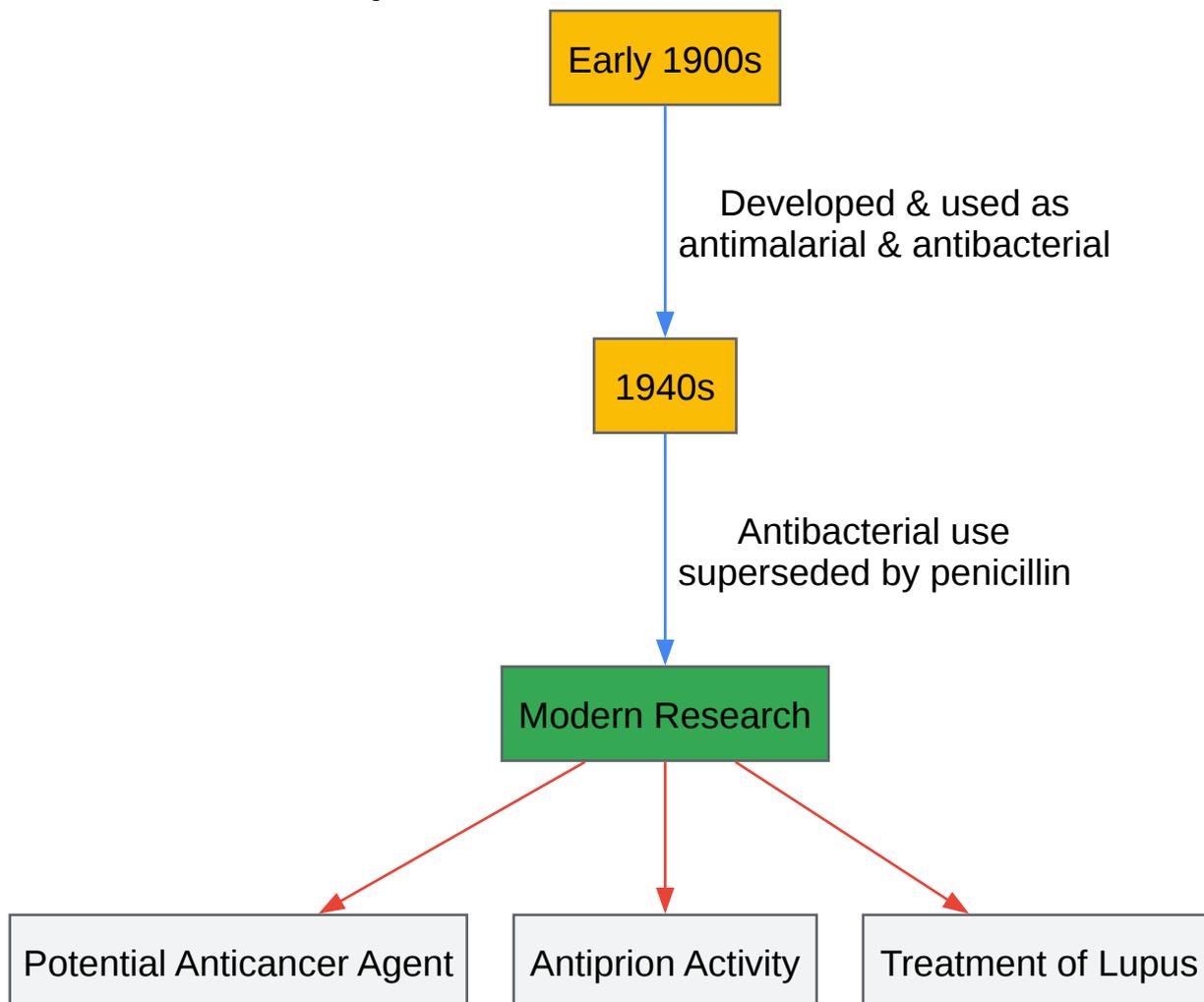
Background on Quinacrine and its Antibacterial History

Quinacrine is an acridine derivative that was historically investigated for its antimicrobial properties [1] [2]. The following table summarizes its key aspects as a potential antibacterial agent:

Aspect	Details
Chemical Grouping	9-aminoacridine derivative [1] [2]
Historical Status	Early antibacterial investigations were largely superseded by penicillin in the 1940s [1] [2]
General Mechanism of Action (for related Acridines)	Some acridines, like acriflavine , are known to act as fluorescent dyes that intercalate into nucleic acids , thereby inhibiting bacterial and viral replication [1] [2].
Modern Research Context	Research interest has shifted to other therapeutic areas, including its potential as an anti-cancer agent and for treating prion diseases [1] [2] [3].

The diagram below illustrates the shift in research focus for quinacrine and related acridines over time:

Shift in Quinacrine Research Focus Over Time



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References

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2. Beyond DNA binding - a review of the potential mechanisms ... [biosignaling.biomedcentral.com]

3. Mepacrine [en.wikipedia.org]

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